

Application Notes & Protocols: Stripping of Metal Ions from a Loaded Trinonylamine Solvent

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Compound of Interest

Compound Name: Trinonylamine

CAS No.: 2044-22-6

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Abstract

This guide provides a comprehensive overview and detailed protocols for the stripping of metal ions from a loaded **Trinonylamine** (TNA) organic solvent phase. **Trinonylamine**, a tertiary amine, is a widely used extractant in hydrometallurgical circuits for the selective recovery of metals such as uranium, vanadium, cobalt, and zinc. The stripping stage, which involves transferring the extracted metal ion from the organic phase to a new aqueous phase, is a critical step for metal recovery and solvent regeneration. This document elucidates the underlying chemical mechanisms, details the critical parameters influencing stripping efficiency, and provides validated, step-by-step laboratory protocols for researchers and process engineers.

Introduction: The Role of Stripping in Solvent Extraction

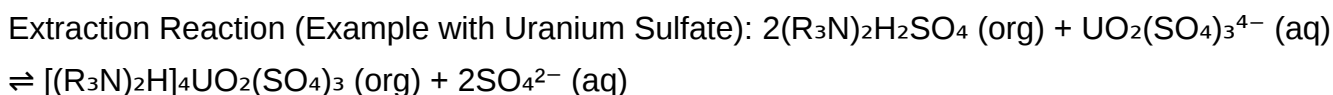
Solvent extraction (SX) is a powerful separation technique used to purify and concentrate metal ions from aqueous solutions.[1] The overall process involves two primary stages: extraction and stripping.

- **Extraction:** The target metal ion is selectively transferred from an aqueous feed solution to an immiscible organic phase containing an extractant. In this case, **Trinonylamine** (TNA) acts as an anion exchanger, complexing with the metal anion.
- **Stripping (Back-Extraction):** This is the reverse of extraction.[2] The metal-loaded organic phase is contacted with a new aqueous solution (the stripping solution or "strippant"), which breaks the metal-extractant complex. This regenerates the organic solvent for reuse and produces a concentrated, purified metal solution known as the pregnant strip solution.

Effective stripping is paramount for the economic viability and environmental sustainability of any SX circuit. It ensures high metal recovery and minimizes the need for costly solvent replacement.

The Chemical Mechanism of Stripping from TNA

Trinonylamine is a basic extractant that operates via an anion exchange mechanism. During extraction from an acidic medium (e.g., sulfuric or hydrochloric acid), the amine is first protonated. This protonated amine then exchanges its anion with a negatively charged metal complex from the aqueous phase.



Stripping is achieved by shifting this equilibrium back to the left. This is typically accomplished by fundamentally altering the chemical conditions to favor the dissociation of the metal-amine complex. The primary mechanisms are:

- **pH Swing (Neutralization):** By introducing a basic or neutral stripping solution (e.g., sodium carbonate, ammonia), the protonated amine is neutralized.[3] This destroys its ability to act as an anion exchanger, forcing the release of the metal complex back into the aqueous phase.
- **High Ionic Strength/Displacement:** Using a solution with a high concentration of a competing anion (e.g., concentrated HCl or NaCl) can displace the metal complex from the amine through mass action.

- **Precipitation:** In some cases, the stripping agent reacts directly with the metal ion to form an insoluble precipitate, which is then separated.

The choice of stripping agent is dictated by the specific metal being recovered, downstream processing requirements, and overall process economics.[3]

Key Factors Influencing Stripping Efficiency

Optimizing the stripping process requires careful control over several experimental parameters.

- **Stripping Agent Selection & Concentration:** The type and concentration of the stripping agent are the most critical factors. For instance, sodium carbonate is highly effective for uranium stripping as it forms stable aqueous uranyl carbonate complexes.[4][5] Ammonia is often used for vanadium.[6] Increasing the concentration of the strippant generally improves efficiency up to a certain point, after which the benefit may plateau.[4]
- **pH of the Stripping Solution:** The pH directly controls the protonation state of the TNA. For pH swing mechanisms, maintaining the correct pH is essential to ensure the amine is deprotonated, facilitating metal release.[7][8]
- **Temperature:** The effect of temperature is system-dependent. In some cases, increasing the temperature can enhance stripping kinetics and efficiency.[1][9] However, for certain systems, higher temperatures can negatively impact stripping, possibly due to solvent degradation or shifts in equilibrium.[10] It is crucial to determine the optimal temperature empirically.
- **Organic/Aqueous (O/A) Phase Ratio:** This ratio determines the theoretical maximum concentration of the metal in the pregnant strip solution. A lower O/A ratio (e.g., 1:1 or 1:2) generally favors more complete stripping in a single stage but results in a more dilute product solution. Higher O/A ratios (e.g., 4:1) can produce a more concentrated strip solution but may require multiple stages for complete recovery.[1]
- **Contact Time & Mixing Intensity:** Sufficient time and vigorous mixing are required to ensure maximum mass transfer between the organic and aqueous phases. The system should be mixed until equilibrium is reached, which is typically determined by measuring the metal concentration in the aqueous phase at different time intervals.[10]

Experimental Protocols

Safety Precaution: Always work in a well-ventilated fume hood and wear appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat. Handle all organic solvents and corrosive stripping agents with care.

Protocol 1: Stripping of Uranium from Loaded TNA using Sodium Carbonate

This protocol is highly effective for recovering uranium, which forms stable and soluble anionic carbonate complexes.^{[3][10]}

Reagents & Equipment:

- Uranium-loaded TNA solvent (e.g., 5% TNA in kerosene)
- Sodium Carbonate (Na_2CO_3) solution (1.0 M)
- Separatory funnels (250 mL)
- Mechanical shaker
- pH meter
- Beakers, graduated cylinders
- Analytical instrument for uranium quantification (e.g., ICP-MS, UV-Vis Spectrophotometer)
^{[11][12]}

Procedure:

- Preparation: Prepare a 1.0 M sodium carbonate solution by dissolving 105.99 g of Na_2CO_3 in deionized water to a final volume of 1 L.
- Phase Contact: Accurately measure 50 mL of the uranium-loaded TNA solvent and 50 mL of the 1.0 M Na_2CO_3 stripping solution into a 250 mL separatory funnel (O/A ratio = 1:1).

- **Mixing:** Place the separatory funnel on a mechanical shaker and agitate vigorously for 10 minutes to ensure thorough mixing and mass transfer.
 - **Scientist's Note:** A contact time of 2-5 minutes is often sufficient to reach equilibrium, but 10 minutes ensures completeness.[\[10\]](#)
- **Phase Separation:** Allow the phases to separate completely. This may take 5-15 minutes. The lower density organic phase will be on top, and the aqueous pregnant strip solution will be at the bottom.
- **Sample Collection:** Carefully drain the lower aqueous phase into a clean, labeled beaker. Then, drain the stripped organic phase into a separate beaker.
- **Quantification:**
 - Take a precise aliquot from the initial loaded organic, the final aqueous phase, and the stripped organic phase.
 - Analyze the uranium concentration in all three samples using a calibrated analytical instrument.
- **Calculation of Stripping Efficiency:** $\text{Stripping Efficiency (\%)} = (\text{Mass of U in Aqueous Phase} / \text{Initial Mass of U in Organic Phase}) * 100$
 - **Self-Validation:** The mass balance should be checked. The initial mass of uranium in the loaded organic should equal the sum of the mass in the stripped organic and the pregnant aqueous strip solution.

Protocol 2: Stripping of Vanadium from Loaded TNA using Ammonia Solution

Ammonia solutions are commonly used to strip vanadium, often precipitating it as ammonium metavanadate.[\[6\]](#)[\[13\]](#)

Reagents & Equipment:

- Vanadium-loaded TNA solvent

- Ammonium Hydroxide (NH₄OH) solution (e.g., 10% w/v)
- Separatory funnels, mechanical shaker
- pH meter
- Analytical instrument for vanadium quantification (e.g., ICP-OES)

Procedure:

- Preparation: Prepare the stripping solution by diluting concentrated ammonium hydroxide to the desired concentration (e.g., 10%).
- Phase Contact: Combine the vanadium-loaded organic phase and the ammonia stripping solution in a separatory funnel at a predetermined O/A ratio (e.g., 1:1).
- Mixing: Agitate for 15-20 minutes. The stripping of vanadium can be kinetically slower than that of uranium.
- Phase Separation: Allow the phases to disengage.
- Sample Collection: Carefully separate the aqueous and organic phases.
- Quantification: Analyze the vanadium concentration in the initial loaded organic, the stripped organic, and the aqueous phase to determine the stripping efficiency as described in Protocol 4.1.

Data Presentation & Visualization

Effective data management is key to process optimization. Summarize results in a clear, tabular format.

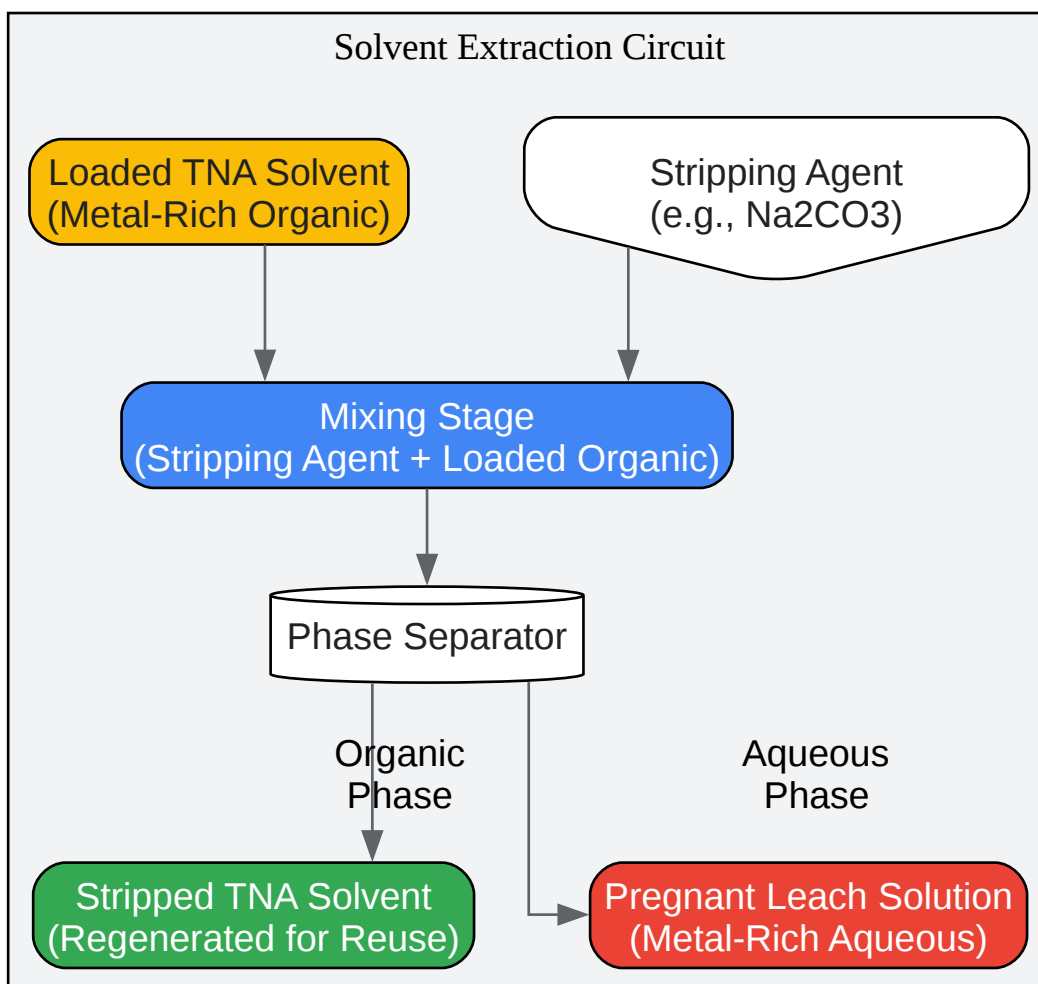
Table 1: Effect of Stripping Agent Concentration on Uranium Recovery

Stripping Agent	Concentration (M)	O/A Ratio	Contact Time (min)	Stripping Efficiency (%)	Notes
Na ₂ CO ₃	0.1	1:1	10	85.2	Incomplete stripping.
Na ₂ CO ₃	0.5	1:1	10	97.8	Highly effective.
Na ₂ CO ₃	1.0	1:1	10	>99.5	Near-complete stripping.[4]

| Na₂CO₃ | 1.5 | 1:1 | 10 | >99.5 | No significant improvement over 1.0 M. |

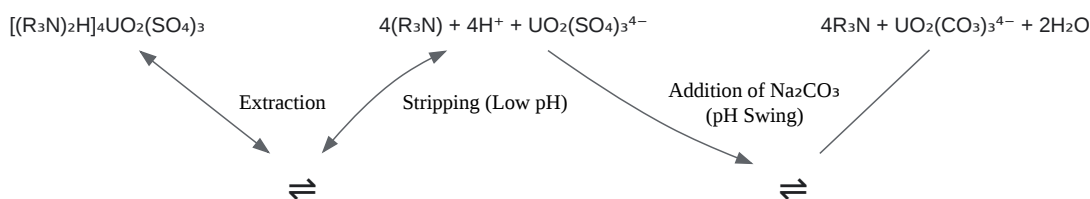
Workflow and Mechanism Diagrams

Visualizing the process flow and chemical interactions aids in understanding the system dynamics.



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Caption: General workflow for the stripping of metal ions from a loaded organic solvent.



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Caption: Chemical equilibrium of TNA-Uranium complex during extraction and stripping.

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